

Essential Safety and Handling Guide for LEXITHROMYCIN (Roxithromycin)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: LEXITHROMYCIN

Cat. No.: B1235527

[Get Quote](#)

This guide provides essential safety protocols and logistical information for handling **LEXITHROMYCIN** (CAS No: 53066-26-5), a macrolide antibiotic. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Chemical Identification and Physical Properties

Property	Value	Reference
Chemical Name	Roxithromycin	[1]
Synonyms	Lexithromycin, Erythromycin 9-(-O-[2-methoxyethoxy]methyloxime)	[1][2]
Molecular Formula	C ₄₁ H ₇₆ N ₂ O ₁₅	[1]
Molecular Weight	837.05 g/mol	[1]
Appearance	Solid	[3]
Melting Point	111 - 118 °C / 231.8 - 244.4 °F	[3]
Flash Point	> 110 °C / > 230 °F	[3]

Hazard Identification

LEXITHROMYCIN is classified as harmful if swallowed.[4] It may cause sensitization by inhalation and skin contact.[5] Individuals sensitive to this material or other macrolide antibiotics may develop allergic reactions.[5] During combustion, it may emit toxic fumes of carbon monoxide, carbon dioxide, and nitrogen oxides.[5]

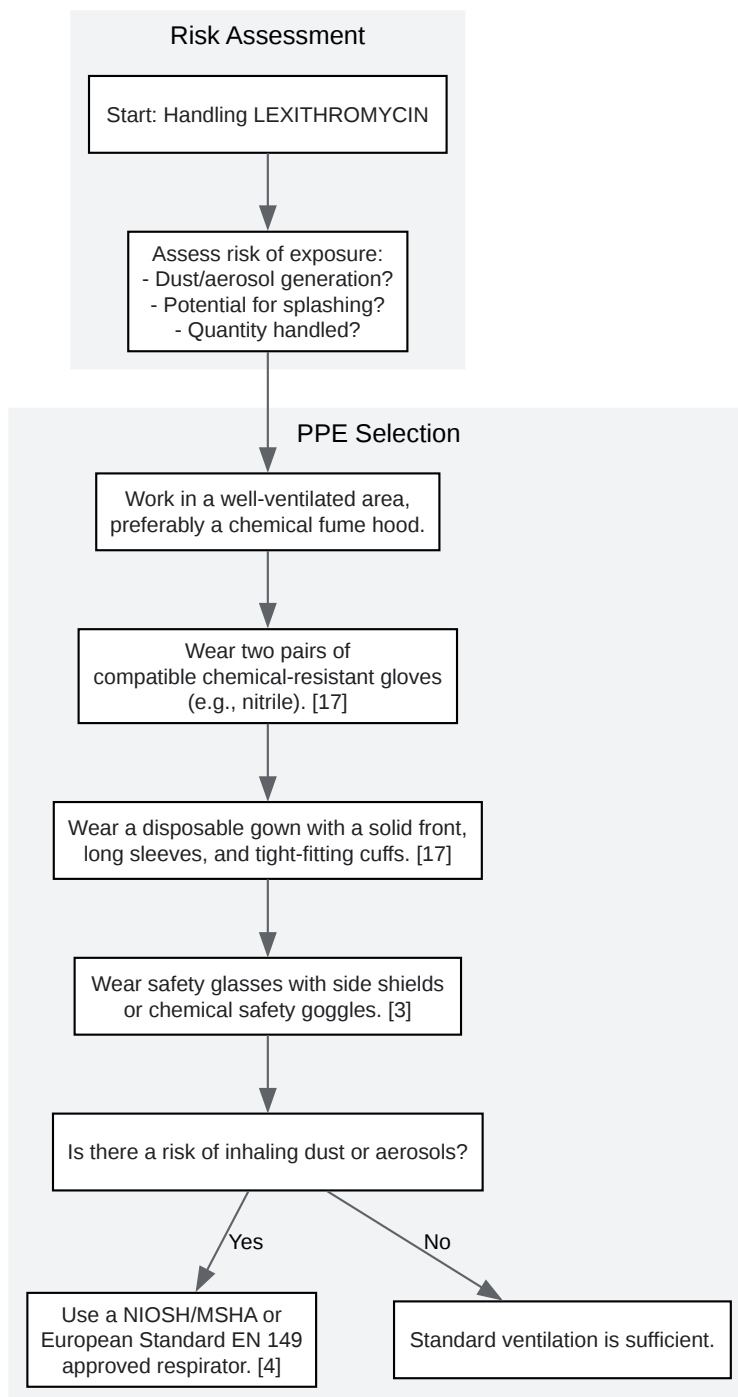
Occupational Exposure Limits

There are no established occupational exposure limits for **LEXITHROMYCIN**. [6][7]

Personal Protective Equipment (PPE) Protocol

The selection of appropriate PPE is critical to minimize exposure. The following flowchart outlines the decision-making process for PPE selection when handling **LEXITHROMYCIN**.

Figure 1: PPE Selection Workflow for LEXITHROMYCIN Handling



[Click to download full resolution via product page](#)

Caption: PPE selection workflow for handling **LEXITHROMYCIN**.

Safe Handling and Storage Procedures

Handling:

- Handle in a well-ventilated place, such as a chemical fume hood, to avoid the formation of dust and aerosols.[8]
- Avoid contact with skin, eyes, and clothing.[6]
- Wash hands thoroughly after handling.[3]
- Do not eat, drink, or smoke in areas where **LEXITHROMYCIN** is handled or stored.[3]
- Use non-sparking tools to prevent fire caused by electrostatic discharge.[8]

Storage:

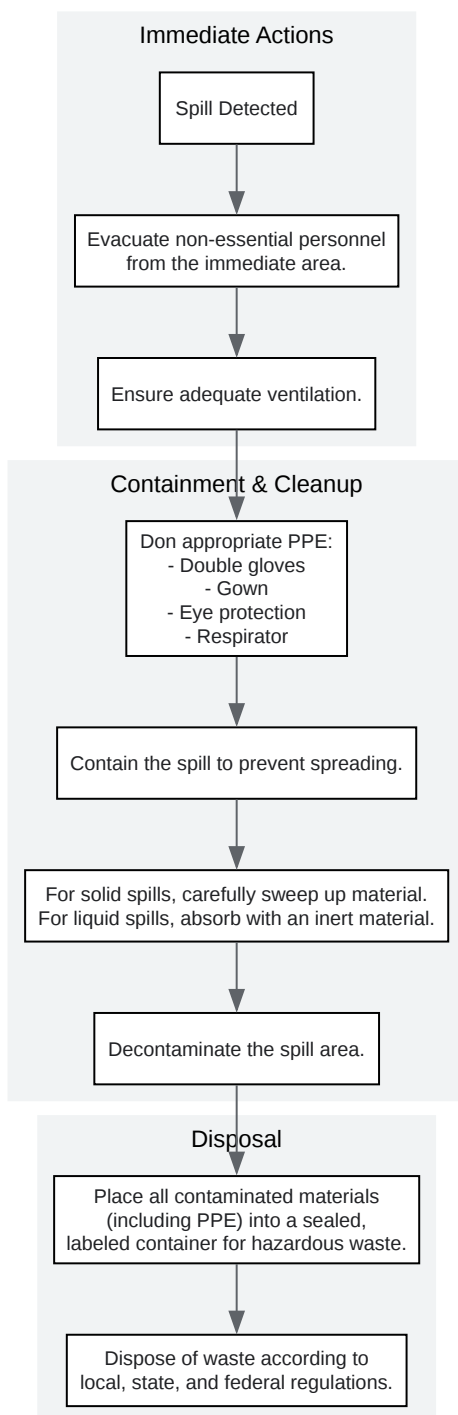
- Store in a tightly closed container in a dry, cool, and well-ventilated area.[8]
- Keep away from incompatible substances such as strong acids, bases, and oxidizing agents.
[3]
- Recommended storage temperature is 2 - 8 °C.

Accidental Release and Disposal Plan

In the event of a spill or accidental release, follow these procedures to ensure safety and minimize environmental contamination.

Spill Response Workflow

Figure 2: LEXITHROMYCIN Spill Response Workflow



[Click to download full resolution via product page](#)

Caption: Step-by-step workflow for responding to a **LEXITHROMYCIN** spill.

Waste Disposal:

- Dispose of unused product and contaminated packaging in accordance with all applicable local, state, and federal regulations.
- Do not allow the chemical to enter drains, as it is very toxic to aquatic life with long-lasting effects.^[7]

First Aid Measures

Immediate medical attention is crucial in case of exposure.

Exposure Route	First Aid Procedure	Reference
Inhalation	Move the person to fresh air. If breathing is difficult, give artificial respiration. Consult a physician.	^[3]
Skin Contact	Wash off with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. If skin irritation persists, call a physician.	^[3]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses, if present and easy to do. Get medical attention.	^{[2][3]}
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.	^{[2][4]}

Note to Physician: Treat symptomatically.[3] Symptoms of poisoning may occur even after several hours; therefore, medical observation for at least 48 hours after the accident is recommended.[9]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cdhfinechemical.com [cdhfinechemical.com]
- 2. abmole.com [abmole.com]
- 3. fishersci.com [fishersci.com]
- 4. cdn.caymanchem.com [cdn.caymanchem.com]
- 5. cdn.pfizer.com [cdn.pfizer.com]
- 6. biosynth.com [biosynth.com]
- 7. file.medchemexpress.com [file.medchemexpress.com]
- 8. Lexithromycin - Safety Data Sheet [chemicalbook.com]
- 9. lgcstandards.com [lgcstandards.com]
- To cite this document: BenchChem. [Essential Safety and Handling Guide for LEXITHROMYCIN (Roxithromycin)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1235527#personal-protective-equipment-for-handling-lexithromycin]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com